

# 4-Iodo-L-phenylalanine CAS number and structure

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## Compound of Interest

Compound Name: *H-Phe(4-I)-OH*

Cat. No.: B556542

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An In-depth Technical Guide to 4-Iodo-L-phenylalanine

## Introduction

4-Iodo-L-phenylalanine is a non-natural amino acid derivative that serves as a versatile tool in biochemical research, drug discovery, and peptide synthesis.<sup>[1][2]</sup> Its structure, featuring an iodine atom on the phenyl ring, provides a unique reactive handle for various chemical modifications, making it a valuable building block for creating complex biomolecules with enhanced or novel properties.<sup>[1][3]</sup> This technical guide provides a comprehensive overview of 4-Iodo-L-phenylalanine, including its chemical properties, structure, and key applications, with a focus on its utility for researchers, scientists, and professionals in drug development.

## Chemical Structure and Identification

The chemical identity of 4-Iodo-L-phenylalanine is established by its unique structure and identifiers. It is the L-enantiomer of 4-iodophenylalanine.<sup>[4][5]</sup>

- IUPAC Name: (2S)-2-amino-3-(4-iodophenyl)propanoic acid<sup>[4][6]</sup>
- CAS Number: 24250-85-9<sup>[4][6][7][8]</sup>
- Molecular Formula: C<sub>9</sub>H<sub>10</sub>INO<sub>2</sub><sup>[7][8]</sup>
- SMILES: N--INVALID-LINK--C(O)=O<sup>[7]</sup>

- InChI Key: PZNQZSRPDOEBMS-QMMMGPOBSA-N[4][7]

The structure consists of a central alpha-carbon bonded to an amino group, a carboxyl group, a hydrogen atom, and a benzyl group that is substituted with an iodine atom at the para (4) position of the phenyl ring.

## Physicochemical and Spectroscopic Data

A summary of the key quantitative data for 4-Iodo-L-phenylalanine is presented below. These properties are critical for its application in experimental settings.

| Property            | Value  | Reference(s) |
|---------------------|--|--------------|
| Molecular Weight    | 291.09 g/mol   | [5][7]       |
| Appearance          | White to off-white powder                                | [7][8]       |
| Purity              | ≥98% (TLC, HPLC)   | [7][8]       |
| Melting Point       | ~240-256 °C  | [5][8]       |
| Optical Rotation    | [α] <sub>D20</sub> = -6.5 ± 2° (c=2 in 80% AcOH)         | [8]          |
| Solubility          | Partly miscible with water.<br>Soluble in DMSO, Acetone. | [5][8]       |
| Storage Temperature | -20°C for long-term storage                              | [5][7]       |

## Key Applications in Research and Development

4-Iodo-L-phenylalanine's unique structure makes it a valuable component in several advanced research areas.

- **Peptide Synthesis and Modification:** It is widely used as a building block in solid-phase peptide synthesis.[3] The iodine atom acts as a versatile handle for post-synthetic modifications through cross-coupling reactions like the Suzuki-Miyaura coupling, allowing for the attachment of various functional groups, fluorescent tags, or other biomolecules.[2][9] This enables the creation of peptides with tailored properties, such as enhanced stability or binding affinity.[2]

- **Drug Development:** In pharmaceutical research, this compound is used to design novel therapeutics.[1][3] Its incorporation into drug candidates can enhance efficacy, target specificity, and biological activity.[1] It has shown potential in cancer research, where it can have a cytostatic effect on malignant cells and enhance radiosensitivity.[10]
- **Radiolabeling and Imaging:** The iodine atom can be replaced with radioisotopes of iodine (e.g.,  $^{131}\text{I}$ ), transforming a peptide or molecule containing this amino acid into a radiotracer.[2] This is a critical application for developing targeted radiopharmaceuticals for diagnostic imaging techniques like single-photon emission computed tomography (SPECT) and for radionuclide therapy, particularly in oncology.[2][11]
- **Biochemical and Structural Research:** As an unnatural amino acid, it is used to probe protein structure and function.[1][5] Its incorporation can modulate the conformation and interactions of a peptide, providing insights into biological processes.[2] Spectroscopic techniques, such as X-ray Absorption Near-Edge Structure (XANES), have been used to study the atomic interactions involving the iodine atom within crystal structures of the compound.[11]

## Experimental Protocols

### Representative Synthesis: Ullman-type Coupling for Azide Introduction

While multiple synthetic routes exist, one common application involves modifying 4-Iodo-L-phenylalanine after protecting its functional groups. The following protocol is a representative example of a subsequent reaction (Ullman-type coupling) that utilizes the iodine atom as a reactive site for introducing an azide group, a method often preferred for its safety over other azidation techniques.[9]

**Objective:** To synthesize N-Boc-4-azido-L-phenylalanine from N-Boc-4-iodo-L-phenylalanine.

**Materials:**

- N-Boc-4-iodo-L-phenylalanine
- Sodium Azide ( $\text{NaN}_3$ )
- Sodium L-ascorbate

- Copper(I) Iodide (CuI)
- N,N'-Dimethylethylenediamine (DMEDA)
- Dimethyl Sulfoxide (DMSO)
- Ethyl Acetate
- Saturated aqueous NaCl (brine)
- Anhydrous Sodium Sulfate (Na<sub>2</sub>SO<sub>4</sub>)

#### Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve N-Boc-4-iodo-L-phenylalanine (1.0 eq) in DMSO.
- **Addition of Reagents:** To the solution, add sodium azide (NaN<sub>3</sub>, 2.0 eq), sodium L-ascorbate (0.2 eq), and Copper(I) iodide (CuI, 0.1 eq).
- **Initiation:** Add N,N'-Dimethylethylenediamine (DMEDA, 0.2 eq) to the reaction mixture.
- **Reaction Conditions:** Heat the mixture to 60°C and stir vigorously under an inert atmosphere (e.g., Argon or Nitrogen) for 12-24 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- **Workup:** After the reaction is complete, cool the mixture to room temperature and dilute with ethyl acetate.
- **Extraction:** Wash the organic layer sequentially with water and then with brine.
- **Drying and Concentration:** Dry the organic phase over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure to yield the crude product.
- **Purification:** Purify the crude N-Boc-4-azido-L-phenylalanine using flash column chromatography on silica gel.

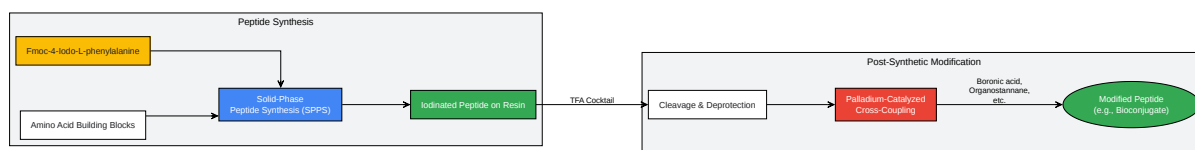
## Characterization Methods

The identity and purity of 4-Iodo-L-phenylalanine and its derivatives are typically confirmed using a suite of analytical techniques:

- Nuclear Magnetic Resonance (NMR):  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy are used to confirm the chemical structure.[12][13]
- Mass Spectrometry (MS): Provides accurate molecular weight determination.[8]
- High-Performance Liquid Chromatography (HPLC): Used to assess the purity of the compound.[8]
- Infrared (IR) Spectroscopy: Confirms the presence of key functional groups.[13]

## Workflow Visualization

The following diagram illustrates a generalized workflow for the incorporation and subsequent modification of 4-Iodo-L-phenylalanine in peptide synthesis, a primary application for this compound.



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Caption: Workflow for peptide modification using 4-Iodo-L-phenylalanine.

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